

# Application Notes and Protocols: Preparation of Stock Solutions of Reactive Orange 35

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## Compound of Interest

Compound Name: *Reactive orange 35*

Cat. No.: *B12383025*

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## Introduction

**Reactive Orange 35** (C.I. **Reactive Orange 35**) is a synthetic azo dye known for its vibrant red-light orange color.<sup>[1]</sup> It belongs to the class of reactive dyes, which form a covalent bond with the substrate, leading to high wash fastness.<sup>[2]</sup> This property makes it widely used in the textile industry for dyeing cellulosic fibers such as cotton, wool, and silk.<sup>[2]</sup> In a research context, **Reactive Orange 35** is also utilized as a fluorescent dye and a chemical stain.<sup>[3]</sup> Its chemical formula is  $C_{27}H_{19}ClN_9Na_3O_9S_3$ , with a molecular weight of 814.12 g/mol .<sup>[1]</sup>

These application notes provide detailed protocols for the preparation of stock solutions of **Reactive Orange 35** for use in a laboratory setting, ensuring reproducibility and safety.

## Safety and Handling

**Reactive Orange 35**, like many reactive dyes, requires careful handling to minimize potential health risks.

Emergency Overview:

- Appearance: Orange powder.
- Odor: Odorless.

- Hazards: May be harmful if swallowed, causing stomach discomfort. It can cause irritation to the eyes and respiratory tract. Some individuals may experience skin irritation upon prolonged or repeated contact.

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Respiratory Protection: Use a NIOSH-approved respirator or work in a well-ventilated area, such as a fume hood, especially when handling the powder.
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

Storage: Store in a cool, dry, and well-ventilated area away from heat and direct sunlight. Keep the container tightly closed to prevent moisture absorption, which can lead to caking and degradation of the dye.

## Physicochemical and Solubility Data

The following table summarizes the key properties of **Reactive Orange 35**.

Property	Value	Reference
CI Name	C.I. Reactive Orange 35	
CAS Number	70210-13-8, 12270-76-7	
Molecular Formula	<chem>C27H19ClN9Na3O9S3</chem>	
Molecular Weight	814.12 g/mol	
Appearance	Orange Powder	
Solubility in Water	300 g/L	
Insolubility in Water	≤0.02%	
pH of Solution	6-9	

## Experimental Protocols

### Protocol for Preparation of a High-Concentration Aqueous Stock Solution (e.g., 10% w/v)

This protocol describes the preparation of a 10% (w/v) stock solution of **Reactive Orange 35** in water.

#### Materials:

- **Reactive Orange 35** powder
- Deionized or distilled water
- 50 mL conical tube or appropriate container
- Magnetic stirrer and stir bar
- Weighing paper or boat
- Spatula
- Graduated cylinder
- Personal Protective Equipment (PPE)

#### Procedure:

- Preparation: In a fume hood, weigh 1 g of **Reactive Orange 35** powder and transfer it to a 50 mL conical tube.
- Initial Wetting: Add a small amount of deionized water (approximately 2-3 mL) to the powder to form a paste. Gently swirl the tube to ensure all the powder is wetted. This prevents the formation of clumps when the bulk of the solvent is added.
- Dissolution: Add a magnetic stir bar to the tube. Place the tube on a magnetic stirrer and add deionized water to bring the total volume to approximately 8 mL.

- Stirring: Stir the solution at room temperature until the dye is completely dissolved. The solution should be clear and free of any visible particles.
- Final Volume Adjustment: Once the dye is fully dissolved, carefully add deionized water to bring the final volume to 10 mL.
- Storage: Transfer the stock solution to a clearly labeled, light-protected container.

## Protocol for Preparation of a Working Solution (e.g., 100 µM)

This protocol describes the dilution of the 10% stock solution to a 100 µM working solution.

### Materials:

- 10% (w/v) **Reactive Orange 35** stock solution
- Deionized or distilled water
- Micropipettes and sterile tips
- Microcentrifuge tubes or other appropriate containers

### Procedure:

- Calculate the required volume of stock solution:
  - The molarity of the 10% stock solution (100 g/L) is:  $(100 \text{ g/L}) / (814.12 \text{ g/mol}) = 0.123 \text{ M}$
  - Use the dilution formula  $M_1V_1 = M_2V_2$  to calculate the volume of the stock solution needed. For example, to prepare 1 mL of a 100 µM working solution:  $(0.123 \text{ M}) * V_1 = (100 \times 10^{-6} \text{ M}) * (1 \times 10^{-3} \text{ L})$   $V_1 \approx 0.81 \mu\text{L}$
- Dilution: Pipette 999.19 µL of deionized water into a clean microcentrifuge tube. Add 0.81 µL of the 10% **Reactive Orange 35** stock solution to the tube.
- Mixing: Gently vortex or pipette up and down to ensure the solution is thoroughly mixed.

- Use: The working solution is now ready for use in your experiments.

## Storage and Stability

Proper storage is crucial to maintain the integrity of **Reactive Orange 35** solutions.

Solution Type	Storage Temperature	Container	Stability
Powder	Room Temperature	Tightly sealed, light-protected	Stable for years if kept dry
Aqueous Stock Solution	2-8°C	Light-protected, airtight	Up to 1 week
Aqueous Stock Solution	-20°C	Light-protected, airtight	Up to 3 months
Aqueous Working Solution	2-8°C	Light-protected, airtight	Use within 24 hours

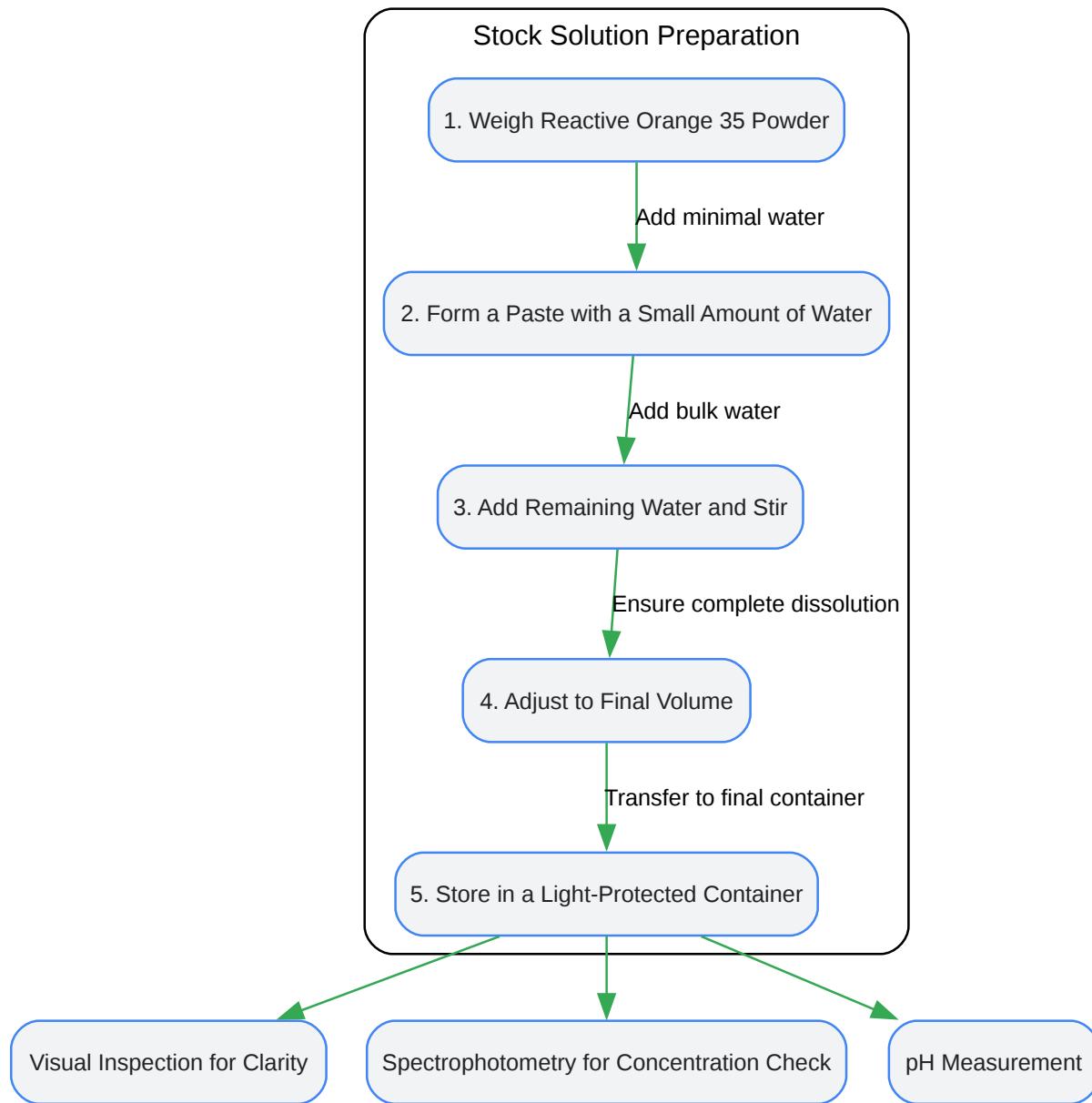
Note: Reactive dye solutions are susceptible to hydrolysis, which can reduce their effectiveness over time. It is recommended to prepare fresh solutions for optimal performance.

## Quality Control

To ensure the quality and concentration of the prepared stock solution, the following quality control measures can be implemented:

- Visual Inspection: The solution should be clear, free of any precipitates or undissolved particles.
- Spectrophotometry: Measure the absorbance of a diluted sample of the stock solution at its maximum absorption wavelength ( $\lambda_{max}$ ). The absorbance should be proportional to the concentration according to the Beer-Lambert law. This can be used to verify the concentration of the stock solution.
- pH Measurement: The pH of the stock solution should be within the range of 6-9.

# Experimental Workflow Diagram



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Caption: Workflow for the preparation and quality control of a **Reactive Orange 35** stock solution.

## Conclusion

The protocols outlined in these application notes provide a comprehensive guide for the safe and effective preparation of **Reactive Orange 35** stock solutions for various research applications. Adherence to these procedures will ensure the quality and reproducibility of experimental results. Always consult the Safety Data Sheet (SDS) for the most up-to-date safety information before handling this chemical.

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